

Application Notes and Protocols for Sphingosine-1-phosphate (d18:1(14Z)) Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sphingosine-1-phosphate (d18:1(14Z))*

Cat. No.: *B10818955*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sphingosine-1-phosphate (S1P) is a crucial bioactive signaling lipid involved in a multitude of physiological and pathological processes, including immune cell trafficking, angiogenesis, and cell proliferation and survival.[1][2][3] S1P exerts its effects by binding to five specific G protein-coupled receptors (GPCRs), S1P₁₋₅.[1][2][4] The regulation of S1P levels is critical, and dysregulation has been implicated in various diseases such as autoimmune disorders, cancer, and fibrosis.[5] **Sphingosine-1-phosphate (d18:1(14Z))** is an atypical isomer of S1P.[6] This document provides detailed guidelines for the proper handling, storage, and use of the **Sphingosine-1-phosphate (d18:1(14Z))** standard in a research setting.

Product Information

Property	Value	Reference
Formal Name	(2S,3R,Z)-2-amino-3-hydroxyoctadec-14-en-1-yl dihydrogen phosphate	[6]
Synonyms	S1P (d18:1(14Z))	[6]
Molecular Formula	C ₁₈ H ₃₈ NO ₅ P	[6]
Formula Weight	379.5 g/mol	[6]
Purity	≥95%	[6]
Formulation	A crystalline solid	[6]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of the **Sphingosine-1-phosphate (d18:1(14Z))** standard.

Safety Precautions

While the Safety Data Sheet (SDS) for **Sphingosine-1-phosphate (d18:1(14Z))** does not classify it as hazardous, the SDS for the closely related isomer, Sphingosine-1-phosphate (d18:1), indicates that it can cause skin and eye irritation and may cause respiratory irritation. [\[7\]](#)[\[8\]](#) Therefore, standard laboratory safety practices should be followed:

- This product is for research use only and not for human or veterinary use.[\[6\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Avoid breathing dust. Handle in a well-ventilated area.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Wash hands thoroughly after handling.

Storage Conditions

Condition	Recommendation	Stability	Reference
Long-term Storage	Store at -20°C	≥ 4 years	[6][9][10]
Shipping	Shipped at room temperature in the continental US; may vary elsewhere.	As specified by the supplier	[6]
Reconstituted Solution	Store at 4°C	Stable for 24 hours	[9]

Solubility

The solubility of Sphingosine-1-phosphate can be challenging due to its zwitterionic nature.

Solvent	Concentration	Notes	Reference
0.3 M NaOH	4 mg/ml	The compound will precipitate at a pH below 7.5.	[6][9]
Methanol	1 mg/ml	Yields a clear to slightly hazy solution.	[3]
Methanol:Water (95:5)	0.5 mg/ml	Forms a slightly hazy suspension. Heating (45-65°C) and sonication can aid in suspension.	[11]
Water	1 mg/ml	Yields a turbid solution; not recommended as a primary solvent.	[3]
BSA Solution	125 µM in 4 mg/ml BSA	Used for preparing working solutions for cell-based assays.	[11]

Experimental Protocols

Preparation of Stock Solutions

Method 1: Basic Buffer Solubilization

- Directly dissolve the crystalline solid in a basic buffer, such as 0.3 M NaOH, to the desired concentration.[9]
- Note that the S1P will precipitate if the pH of the solution drops below 7.5.[9]

Method 2: Methanol Suspension and BSA Formulation (for cell-based assays)

This method is adapted from protocols for the related S1P (d18:1).[11]

- Methanol Suspension:
 - Add the appropriate volume of methanol:water (95:5) to the crystalline solid to achieve a concentration of 0.5 mg/ml.[11]
 - Heat the mixture to 45-65°C and sonicate until the compound is suspended, which will appear as a slightly hazy solution.[11]
- Aliquoting and Drying:
 - Transfer the desired volume of the methanol suspension to a glass vial.
 - Evaporate the solvent under a stream of dry nitrogen. A warm water bath (around 50°C) can be used to facilitate evaporation.[11]
 - Rotate the vial during evaporation to create a thin film on the inner surface.[11]
 - The dried lipid can be stored at -20°C for up to one year.[11]
- Preparation of BSA Stock Solution:
 - Prepare a 4 mg/ml solution of fatty acid-free Bovine Serum Albumin (BSA) in sterile water.
 - Warm the BSA solution to 37°C.

- Add the required volume of the warm BSA solution to the dried S1P to achieve the final desired molar concentration (e.g., 125 μ M).[11]
- Incubate at 37°C for 30 minutes, vortexing occasionally.[11]
- This BSA-complexed S1P solution can be stored for up to three months.[11]

Quantification by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and specific quantification of S1P in biological samples.[5][12][13]

1. Sample Preparation (Protein Precipitation)

This is a general protocol and may require optimization for specific biological matrices.[5][14]

- To a 1.5 mL microcentrifuge tube, add 10 μ L of the biological sample (e.g., plasma, cell lysate).[5][14]
- Add 200 μ L of ice-cold methanol containing a suitable internal standard (e.g., C17-S1P or d7-S1P).[5]
- Vortex the mixture vigorously for 30-60 seconds to precipitate proteins.[5]
- Incubate the samples on ice for 20 minutes to enhance protein precipitation.[5]
- Centrifuge the samples at 17,000 x g for 10 minutes at 4°C.[5]
- Carefully transfer the supernatant to a new tube for LC-MS/MS analysis.[5]

2. LC-MS/MS Parameters

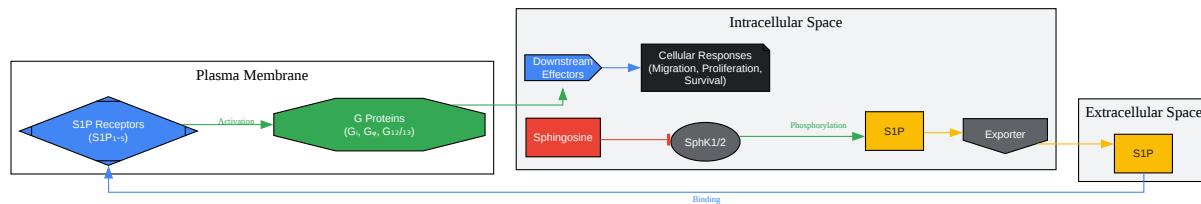
The following are general starting parameters that should be optimized for the specific instrument being used.[5][15]

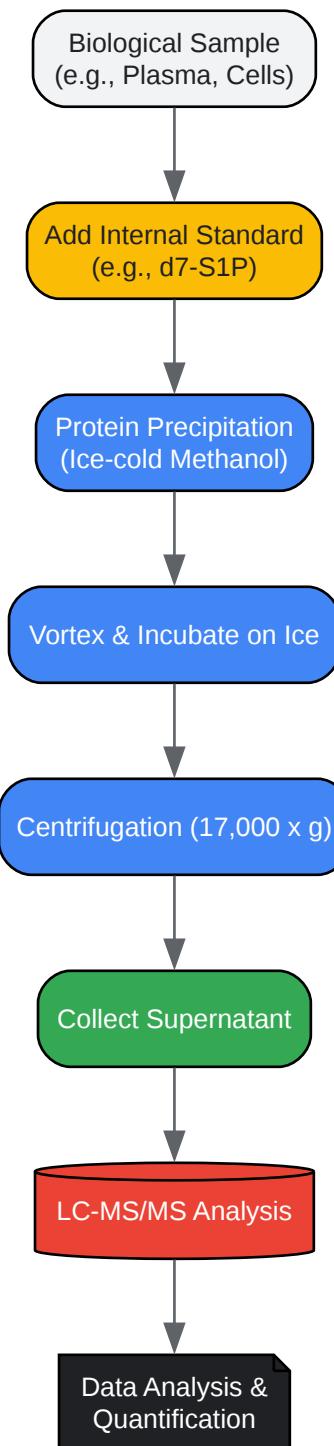
Parameter	Recommended Setting
Column	C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m)[5]
Mobile Phase A	Water with 0.1% formic acid[5]
Mobile Phase B	Methanol with 0.1% formic acid[5]
Flow Rate	0.4 - 0.5 mL/min[5]
Injection Volume	5 μ L[5]
Column Temperature	40-60°C[5][15]
Ionization Mode	Positive Electrospray Ionization (ESI+)
Detection Mode	Multiple Reaction Monitoring (MRM)

Signaling Pathway and Experimental Workflow

Sphingosine-1-Phosphate Signaling Pathway

S1P is generated from sphingosine through the action of sphingosine kinases (SphK1 and SphK2). It is then exported out of the cell and signals through five distinct S1P receptors (S1P₁₋₅), which couple to various G proteins (G_i, G_q, G_{12/13}) to initiate downstream signaling cascades that regulate a wide array of cellular functions.[1][2][4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Sphingosine-1-Phosphate Signaling in Immune Cells and Inflammation: Roles and Therapeutic Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Sphingosine 1-phosphate signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. Sphingosine-1-phosphate (d18:1(14Z)) - Labchem Catalog [labchem.com.my]
- 11. avantiresearch.com [avantiresearch.com]
- 12. Quantification of Sphingosine-1-Phosphate and Related Sphingolipids by Liquid Chromatography Coupled to Tandem Mass Spectrometry | Springer Nature Experiments [experiments.springernature.com]
- 13. Quantification of sphingosine-1-phosphate and related sphingolipids by liquid chromatography coupled to tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Quantification of sphingosine 1-phosphate by validated LC-MS/MS method revealing strong correlation with apolipoprotein M in plasma but not in serum due to platelet activation during blood coagulation - PMC [pmc.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Sphingosine-1-phosphate (d18:1(14Z)) Standard]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10818955#handling-and-storage-of-sphingosine-1-phosphate-d18-1-14z-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com